

3-(2-Oxocyclohexyl)propanoic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 3-(2-Oxocyclohexyl)propanoic acid

Cat. No.: B1294525

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available safety and handling information for **3-(2-Oxocyclohexyl)propanoic acid**. It is intended for use by qualified professionals and should be supplemented with a thorough review of the primary safety data sheets (SDS) and institutional safety protocols. Information on this specific compound is limited; therefore, data from structurally similar compounds may be used for guidance, with such instances clearly noted.

Chemical and Physical Properties

This section summarizes the known physical and chemical properties of **3-(2-Oxocyclohexyl)propanoic acid**. This data is essential for understanding the compound's behavior under various laboratory conditions.

Property	Value	Reference
CAS Number	2275-26-5	[1][2]
Molecular Formula	C9H14O3	[1][2]
Molecular Weight	170.21 g/mol	[1][2]
Alternate Names	2-Oxocyclohexanepropionic acid	[2]

Note: Comprehensive experimental data on properties such as melting point, boiling point, and solubility for **3-(2-Oxocyclohexyl)propanoic acid** are not readily available in the provided search results. Researchers should handle this compound with the caution appropriate for a novel or poorly characterized substance.

Hazard Identification and Classification

While a specific, comprehensive hazard profile for **3-(2-Oxocyclohexyl)propanoic acid** is not available, related compounds and general chemical principles suggest the following potential hazards.

Potential Hazards:

- Skin Corrosion/Irritation: Similar carboxylic acids can cause skin irritation or burns upon prolonged contact.[\[3\]](#)[\[4\]](#)
- Serious Eye Damage/Irritation: Direct contact with the eyes is likely to cause serious irritation or damage.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Respiratory Irritation: Inhalation of dust or aerosols may cause respiratory tract irritation.[\[4\]](#)[\[5\]](#)
- Harmful if Swallowed: Ingestion may be harmful.[\[3\]](#)[\[5\]](#)

Note: The GHS classification for this specific compound is not explicitly available. The hazards listed are inferred from data on similar chemical structures. A thorough risk assessment should be conducted before handling.

Experimental Protocols: Safe Handling and Storage

Adherence to strict safety protocols is paramount when working with **3-(2-Oxocyclohexyl)propanoic acid**, given the limited specific safety data.

Personal Protective Equipment (PPE)

A diagram illustrating the necessary PPE for handling this compound is provided below.

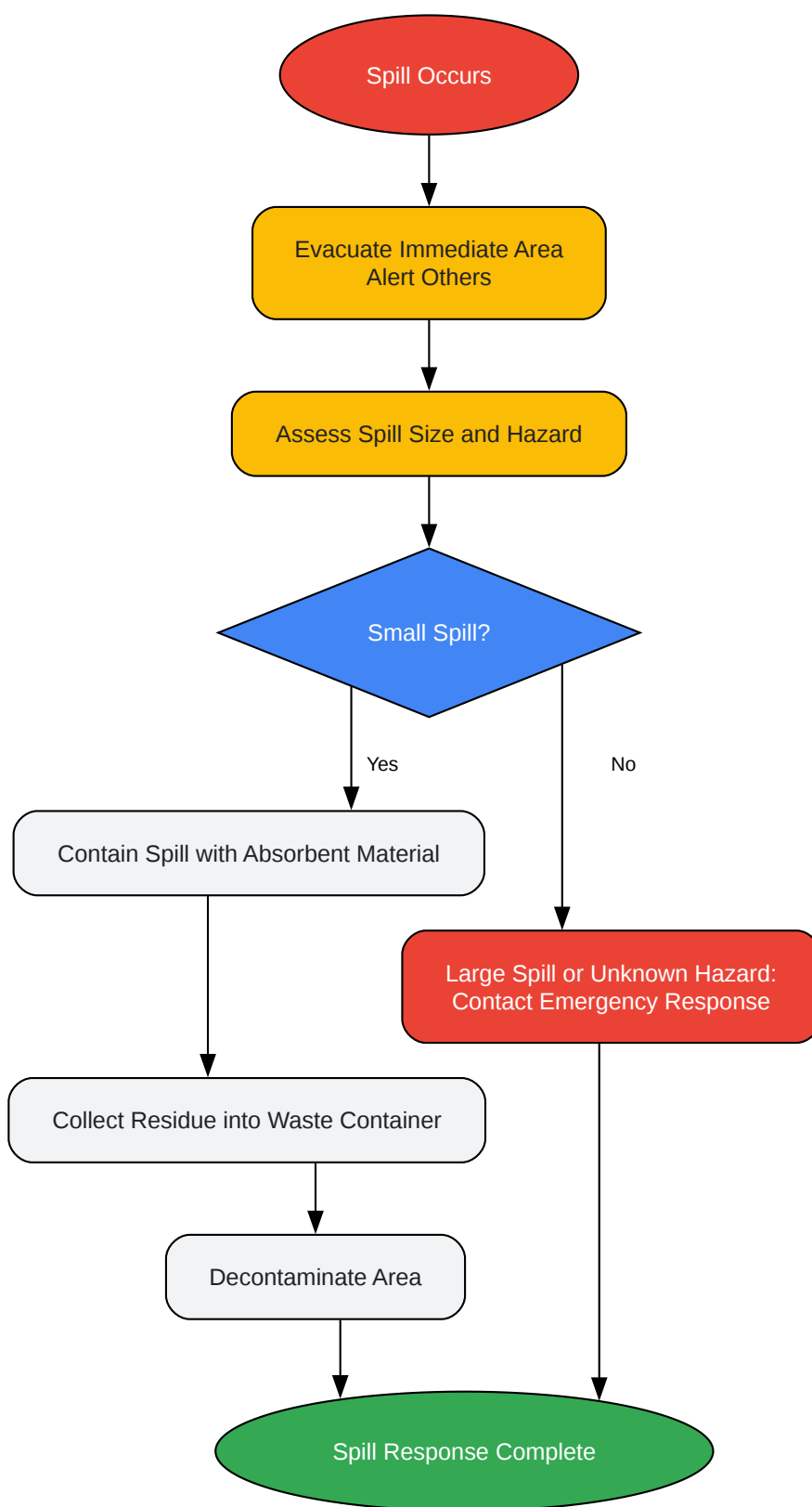
Required Personal Protective Equipment

Face Shield (when splash hazard exists)

Safety Goggles/Glasses

Chemical-Resistant Gloves
(e.g., Nitrile)

Laboratory Coat



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References

- 1. 3-(2-Oxo-cyclohexyl)-propionic Acid | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. [scbt.com](https://www.scbt.com) [[scbt.com](https://www.scbt.com)]
- 3. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. assets.greenbook.net [assets.greenbook.net]
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